

# A Comparative Guide to the Physical Properties of Butylcyclohexanone Isomers: A Structural Perspective

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## Compound of Interest

Compound Name: 2-Butylcyclohexanone

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This guide provides an objective comparison of the physical properties of various butylcyclohexanone isomers, correlating their structural differences with experimentally determined physical data. Understanding these relationships is crucial for applications in synthetic chemistry, materials science, and drug development, where the specific conformation and resulting physical characteristics of a molecule can significantly influence its reactivity, bioavailability, and interaction with biological targets.

## Correlation of Structure with Physical Properties

The physical properties of butylcyclohexanone isomers, such as boiling point, melting point, and density, are intrinsically linked to their three-dimensional structures. The position of the butyl group on the cyclohexanone ring (2-, 3-, or 4-position) and its stereochemistry (cis or trans) dictate the conformational preferences of the molecule, which in turn influence the strength of intermolecular forces.

The bulky tert-butyl group strongly favors an equatorial position on the cyclohexane ring to minimize steric hindrance, specifically 1,3-diaxial interactions. This conformational locking has significant consequences for the physical properties of the different isomers.

- **4-tert-Butylcyclohexanone:** In the more stable trans isomer, the tert-butyl group occupies an equatorial position, leading to a more stable chair conformation. The cis isomer is forced into a conformation where the tert-butyl group is axial, resulting in significant steric strain. This difference in stability is expected to influence packing in the solid state and intermolecular interactions in the liquid state.
- **2-tert-Butylcyclohexanone:** The proximity of the tert-butyl group to the carbonyl group introduces additional steric and electronic effects. The equatorial preference of the tert-butyl group will still dominate, but the dipole moment of the molecule will be different compared to the 4-isomer, affecting intermolecular forces.
- **3-tert-Butylcyclohexanone:** With the tert-butyl group at the 3-position, the steric influence on the carbonyl group is less direct than in the 2-isomer. Again, the equatorial conformation is favored, and the overall shape and polarity of the molecule will determine its physical properties.

Generally, isomers that can adopt a more stable, compact, and symmetrical structure tend to have higher melting points due to more efficient crystal packing. Boiling points are influenced by the strength of intermolecular forces, such as dipole-dipole interactions and van der Waals forces, which are affected by the molecule's overall shape and polarity.

## Quantitative Physical Properties of Butylcyclohexanone Isomers

The following table summarizes the available quantitative data for the physical properties of 2-tert-butylcyclohexanone, 3-tert-butylcyclohexanone, and 4-tert-butylcyclohexanone. It is important to note that data for the separated cis and trans isomers of 2- and 3-tert-butylcyclohexanone are not readily available in the literature. The provided data for these isomers often represents a mixture.

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
2-tert-Butylcyclohexanone	1728-46-7	C <sub>10</sub> H <sub>18</sub> O	154.25	63-64 (at 4 mmHg)[1], 62.5 (at 4 mmHg)[2]	-1[1], 38.55[3][4]	0.896 (at 25 °C)[1][2]
3-tert-Butylcyclohexanone	936-99-2	C <sub>10</sub> H <sub>18</sub> O	154.25	213.3 (at 760 mmHg)[5][6]	Not available	0.911[5]
4-tert-Butylcyclohexanone	98-53-3	C <sub>10</sub> H <sub>18</sub> O	154.25	113-116 (at 20 mmHg)[7], 224-225 (at 760 mmHg)[8]	47-50[7], 44-50[8]	0.893 (at 25 °C)

Note: The significant discrepancy in the reported melting points for 2-tert-butylcyclohexanone may be due to differences in the isomeric composition of the samples tested.

## Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physical properties cited in this guide.

### Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube
- Thermometer (0-250 °C)
- Capillary tube (sealed at one end)

- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or heating mantle)
- Heat transfer fluid (mineral oil or silicone oil)

#### Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is securely attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a heat transfer fluid, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Melting Point Determination (Capillary Method)

This method is used to determine the melting point of a solid compound.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Spatula
- Watch glass

Procedure:

- A small amount of the finely powdered, dry solid sample is introduced into the open end of a capillary tube.
- The capillary tube is tapped gently to pack the solid into the sealed end, to a height of 2-3 mm.
- The loaded capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (initially rapid, then slower, about 1-2 °C per minute, near the expected melting point).
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).

## Density Measurement (Pycnometer Method)

This method provides an accurate determination of the density of a liquid.

Apparatus:

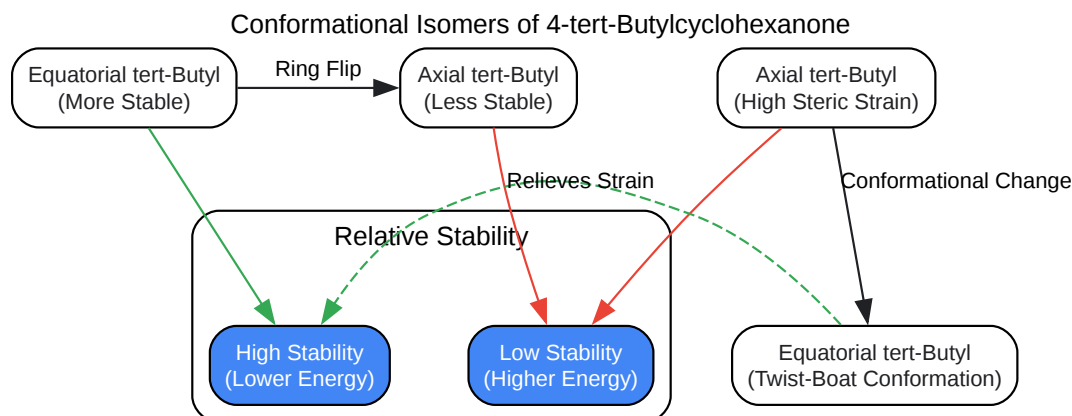
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, dried on the outside, and weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature, and weighed again.
- The density of the sample is calculated using the formula:  $\text{Density of sample} = (\text{mass of sample} / \text{mass of reference liquid}) * \text{density of reference liquid}$

## Visualization of Conformational Isomers

The following diagram illustrates the relationship between the chair conformations of the cis and trans isomers of 4-tert-butylcyclohexanone and their relative stabilities, which directly impacts their physical properties.



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Caption: Conformational stability of 4-tert-butylcyclohexanone isomers.

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